

Technical Guide: Safety & Handling of (R)-4-Chloro-3-hydroxybutyronitrile

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Compound of Interest

Compound Name:	(R)-4-Chloro-3-hydroxybutyronitrile
CAS No.:	113844-99-8; 84367-31-7
Cat. No.:	B2562676

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A Critical Resource for Chiral Intermediate Handling in Statin & L-Carnitine Synthesis

Document Control:

- Target Compound: **(R)-4-Chloro-3-hydroxybutyronitrile**^[1]
- Primary CAS (R-isomer): 84367-31-7
- Related CAS (S-isomer): 127913-44-4 (Note: The user-provided CAS often refers to the (S)-enantiomer; verify specific CoA before use).
- Synonyms: (R)-4-Chloro-3-hydroxybutanenitrile; (R)-GABOB Nitrile.

Part 1: Executive Safety Analysis

The "Why" Behind the Hazard **(R)-4-Chloro-3-hydroxybutyronitrile** is not merely a solvent or simple reagent; it is a bifunctional chiral synthon. Its value lies in its ability to undergo nucleophilic substitution (via the chlorine) and hydrolysis/reduction (via the nitrile), making it a cornerstone in the synthesis of L-Carnitine and the side chains of HMG-CoA reductase inhibitors like Atorvastatin.

However, this chemical utility drives its biological hazard profile. The molecule combines an alkyl chloride (potential alkylating agent) with a nitrile moiety (potential metabolic cyanide release).

Scientist's Insight: The "Cyanide Ambiguity"

Unlike simple inorganic cyanides (NaCN), this compound does not immediately release cyanide ions upon contact with water. However, metabolic activation or exposure to strong bases can trigger degradation.

- Mechanism: Aliphatic nitriles can be metabolized by hepatic cytochrome P450 enzymes (specifically CYP2E1) to release cyanide, though beta-hydroxy nitriles are generally more stable than alpha-hydroxy nitriles (cyanohydrins).
- Operational Rule: Treat this compound with the same rigor as a "Slow-Release Cyanide" source. Ensure cyanide antidote kits (e.g., Hydroxocobalamin) are accessible in the facility if handling >100g quantities.

Part 2: Critical Hazard Identification & Toxicology

GHS Classification (Harmonized):

Hazard Class	Category	Signal Word	H-Code	Hazard Statement
Acute Toxicity (Oral)	4	Warning	H302	Harmful if swallowed.
Acute Toxicity (Dermal)	4	Warning	H312	Harmful in contact with skin.
Skin Irritation	2	Warning	H315	Causes skin irritation.[2]
Eye Irritation	2A	Warning	H319	Causes serious eye irritation.[2]

| STOT - SE | 3 | Warning | H335 | May cause respiratory irritation. |

Note: While often labeled "Harmful" (Category 4), some vendors classify the racemic mixture or related analogs as "Toxic" (Category 3). Always adopt the more conservative "Toxic" handling protocols.

Part 3: Self-Validating Handling Protocols

Engineering Controls & PPE Selection

Standard "lab coat and glasses" are insufficient for chiral nitrile handling due to the risk of dermal absorption.

- Glove Selection Logic:
 - Nitrile Gloves (Standard): Acceptable for splash protection only.
 - Laminate/Butyl Gloves (Recommended): Required for prolonged handling or immersion. Chlorinated alkyls can permeate standard nitrile rubber over time.
 - Validation: Check gloves for physical degradation (swelling) every 15 minutes during active use.
- Respiratory Protection:
 - Handle strictly within a Class II Biosafety Cabinet or Chemical Fume Hood with face velocity >100 fpm.
 - If hood access is compromised, use a full-face respirator with ABEK (Multi-gas) cartridges.

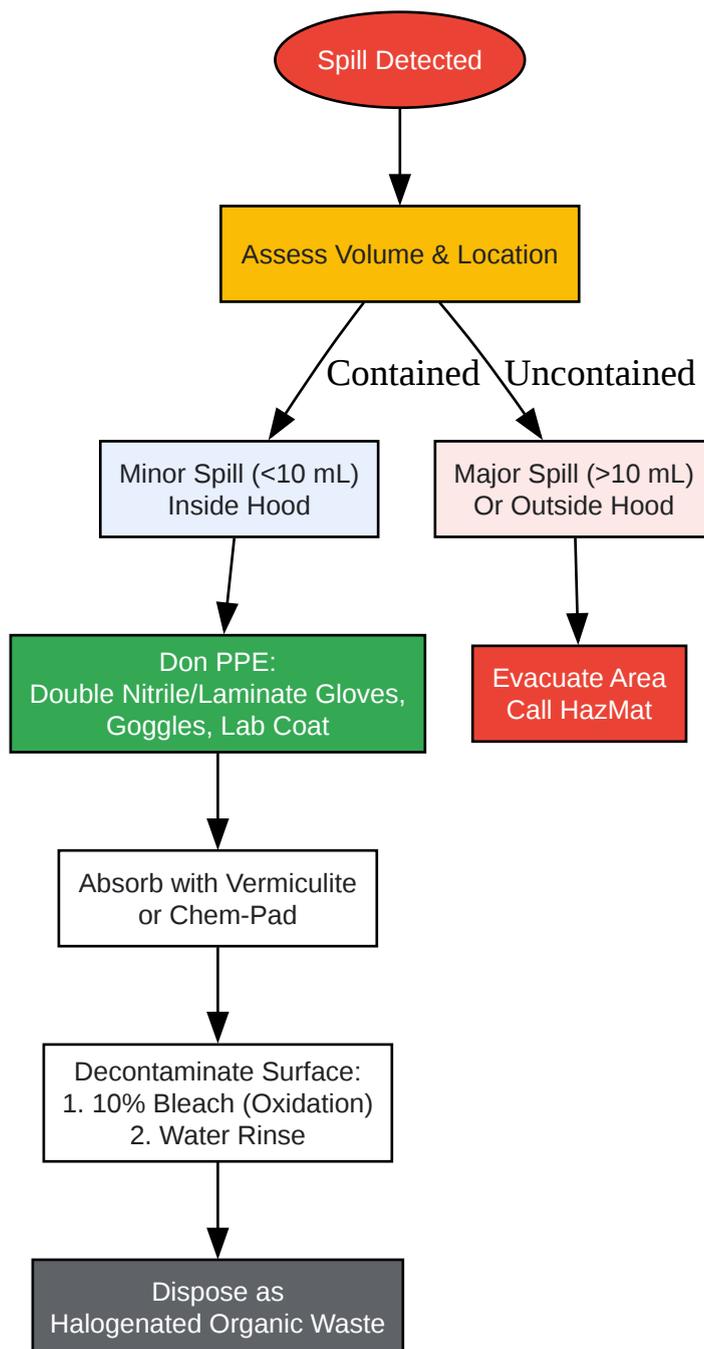
Storage Integrity

- Temperature: 2–8°C (Refrigerate). Thermal degradation can lead to discoloration and pressure buildup.
- Atmosphere: Store under inert gas (Argon/Nitrogen). Moisture can hydrolyze the nitrile to the amide/acid, ruining the enantiomeric excess (ee) and releasing fumes.

Part 4: Emergency Response & Spill Management

Trustworthiness: This protocol uses a "Check-Confirm-Act" logic to prevent secondary exposure.

Diagram 1: Emergency Spill Response Workflow



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Caption: Decision logic for spill response. Note that bleach (hypochlorite) is used to oxidize residual nitrile traces, but must be used cautiously to avoid creating chloramines.

First Aid Specifics:

- Inhalation: Remove to fresh air immediately. If breathing is labored, administer oxygen. Do not perform mouth-to-mouth resuscitation (risk of secondary poisoning).
- Skin Contact: Wash with soap and water for 15 minutes. Do not use organic solvents (ethanol/DMSO) as they enhance transdermal absorption of the nitrile.
- Ingestion: If conscious, rinse mouth. Do not induce vomiting. Transport to ER with SDS; mention "Aliphatic Nitrile" to medical staff.

Part 5: Physical & Chemical Properties

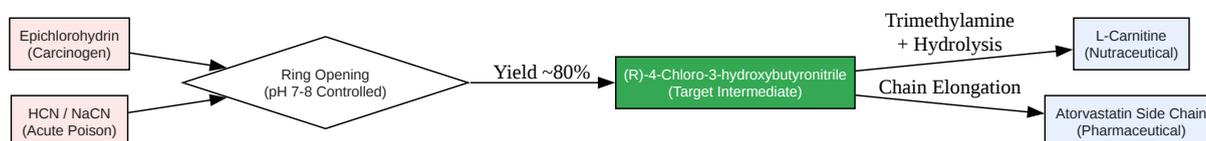
Data aggregated from multiple CoA sources for the (R)-enantiomer.

Property	Value	Context for Researcher
Appearance	Colorless to pale yellow liquid	Darkening indicates oxidation/degradation.
Molecular Weight	119.55 g/mol	-
Boiling Point	110 °C @ 1 mmHg	High boiler; difficult to remove by rotary evaporation.
Density	1.25 g/mL	Denser than water; sinks in aqueous extraction.
Optical Rotation	(neat)	Critical quality attribute (CQA) for chiral synthesis.
Solubility	Soluble in MeOH, EtOH, EtOAc	Miscible with most organic solvents.
Flash Point	113 °C (Closed Cup)	Combustible, but low flammability risk under normal use.

Part 6: Synthesis & Application Context

Understanding the synthesis pathway helps researchers anticipate impurities (e.g., residual epichlorohydrin or cyanide).

Diagram 2: Synthesis & Application Pathway



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Caption: The synthesis utilizes highly toxic precursors (Epichlorohydrin and Cyanide). Residual traces of these starting materials may be present in lower-grade commercial batches.

Part 7: References

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